

Unveiling the Crystal Architecture of K₂[Hg(SCN)₄]: A Technical Guide

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Compound of Interest

Compound Name: Potassium mercuric thiocyanate

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This technical guide provides an in-depth analysis of the crystal structure of dipotassium tetrathiocyanatomercurate(II), K₂[Hg(SCN)₄]. The information presented herein is compiled from a modern redetermination of its crystal structure, offering high-precision data essential for advanced research and computational modeling.

Crystallographic Data Summary

The compound K₂[Hg(SCN)₄] crystallizes in the monoclinic system with the space group C2/c. [1] A summary of the key crystallographic data is presented in the table below.

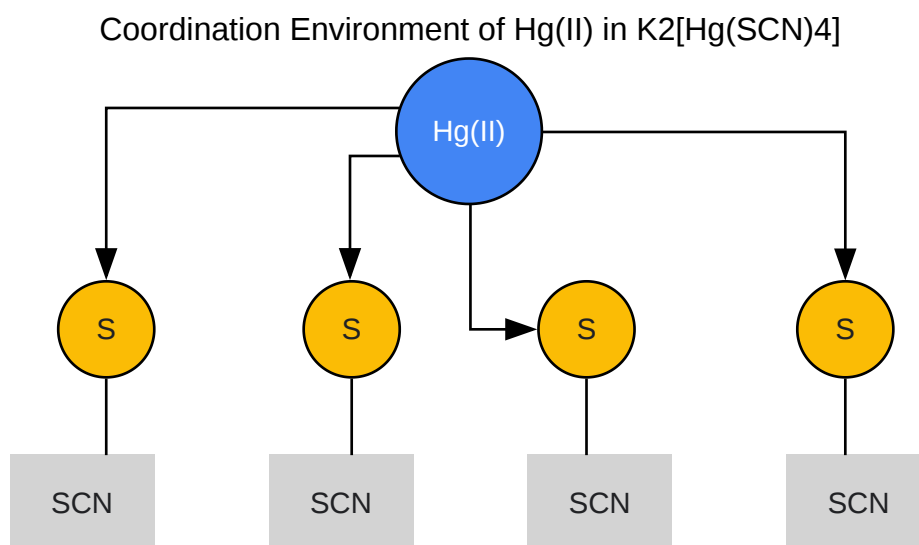
Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c (No. 15)
a (Å)	11.04
b (Å)	9.22
c (Å)	13.18
β (°)	106.30
Z	4

Table 1: Crystallographic Data for $K_2[Hg(SCN)_4]$. Data sourced from the redetermination by Zvonkova (1952) as cited in Bandemehr et al. (2017).[1]

Molecular Geometry and Coordination

The crystal structure of $K_2[Hg(SCN)_4]$ is characterized by a distorted tetrahedral coordination of the mercury(II) ion.[1][2][3] The central mercury atom is bonded to four sulfur atoms from the thiocyanate ligands.[1][2][3] The potassium cation exhibits a coordination number of eight.[1][2][3]

A key feature of the $[Hg(SCN)_4]^{2-}$ anion is the bonding angles. The $Hg-S-C$ angles are reported to be $98.59(10)^\circ$ and $97.06(10)^\circ$. [1] This geometry is comparable to related tetrathiocyanatomercurate(II) complexes, such as $CoHg(SCN)_4$. [1] In the overall crystal packing, each $[Hg(SCN)_4]^{2-}$ anion is surrounded by twelve potassium atoms. [2]



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Caption: Coordination of the Hg(II) ion.

Experimental Protocols

The synthesis and crystallographic analysis of $K_2[Hg(SCN)_4]$ follow established procedures.

Synthesis and Crystallization

The synthesis of $K_2[Hg(SCN)_4]$ was first reported in 1901.^[1] The procedure involves the reaction of mercury(II) thiocyanate with potassium thiocyanate in an aqueous solution.

A detailed method for obtaining high-quality single crystals is as follows:

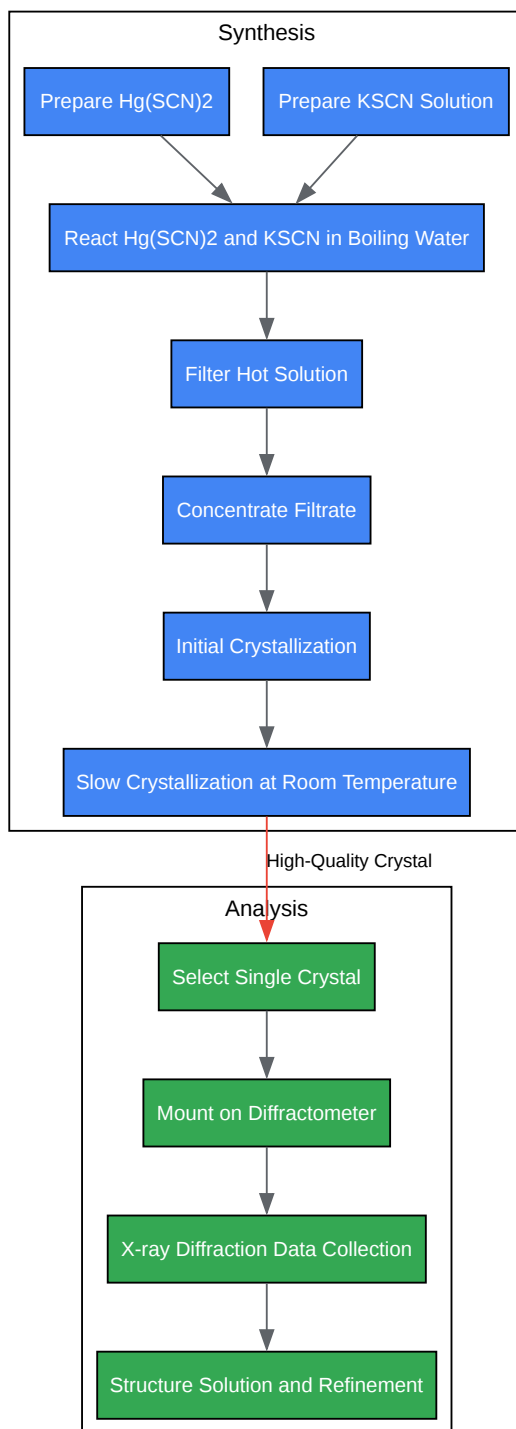
- Prepare mercury(II) thiocyanate.^[1]
- Dissolve the prepared mercury(II) thiocyanate in a boiling aqueous solution.^[1]
- Slowly add an aqueous solution of potassium thiocyanate to the boiling mercury(II) thiocyanate solution.^[2]
- Filter the hot solution to remove any formed mercury sulfide.^[1]
- Concentrate the filtrate by heating until crystallization begins.^[1]
- Collect the initial crystallized product by filtration.^[1]
- Allow the filtrate to stand at room temperature for a prolonged period to yield larger, higher-quality single crystals suitable for X-ray diffraction.^[1]

Crystal Structure Determination

The definitive crystal structure was determined using single-crystal X-ray diffraction.^{[1][2][3]}

This modern redetermination provided a much higher level of precision compared to the original structure reported in 1952, allowing for the location of all atoms, including the lighter carbon and nitrogen atoms.^{[1][2]}

Experimental Workflow for Crystal Structure Determination

[Click to download full resolution via product page](#)Caption: Workflow for $\text{K}_2[\text{Hg}(\text{SCN})_4]$ synthesis and analysis.

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References

- 1. Redetermination of the crystal structure of K₂Hg(SCN)₄ - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. researchgate.net [[researchgate.net](https://www.researchgate.net/)]
- 3. Redetermination of the crystal structure of K₂Hg(SCN)₄ - PubMed [pubmed.ncbi.nlm.nih.gov]
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